

Safety and handling precautions for 2-benzylmorpholine

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Compound of Interest

Compound Name: (S)-2-Benzylmorpholine

Cat. No.: B3043887

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An In-depth Technical Guide to the Safe Handling of 2-Benzylmorpholine

Introduction: A Profile of 2-Benzylmorpholine

2-Benzylmorpholine is a chiral organic compound featuring a morpholine ring substituted with a benzyl group. As an intermediate in organic synthesis, it serves as a valuable building block in the development of more complex molecules, particularly within pharmaceutical and agrochemical research.^[1] Its structural similarity to other biologically active morpholine derivatives necessitates a thorough understanding of its chemical properties and potential hazards to ensure its safe handling in a laboratory setting. This guide provides a comprehensive overview of the safety protocols, handling procedures, and emergency responses required when working with 2-benzylmorpholine, grounded in established chemical safety principles and regulatory classifications.

Section 1: Chemical and Physical Properties

A foundational understanding of a compound's physical properties is essential for anticipating its behavior under various laboratory conditions and for planning safe storage and handling.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ NO	PubChem[2]
Molecular Weight	177.24 g/mol	PubChem[2]
CAS Number	131887-48-4	Sigma-Aldrich[3]
Appearance	Solid	Sigma-Aldrich[3]
IUPAC Name	2-benzylmorpholine	PubChem[2]
Storage Class	11 - Combustible Solids	Sigma-Aldrich[3]

Section 2: Hazard Identification and Toxicological Profile

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), 2-benzylmorpholine is classified as a hazardous substance.[2] The primary risks are associated with acute toxicity and irritation. Adherence to safety protocols is not merely procedural; it is a direct response to these identified hazards to mitigate the risk of exposure.

GHS Classification Summary

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	2	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity	3	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation

Source: PubChem, Sigma-Aldrich[\[2\]](#)[\[3\]](#)

Toxicological Insights

- Oral Toxicity (H302): Ingestion of 2-benzylmorpholine can lead to harmful systemic effects. The causality lies in its absorption through the gastrointestinal tract, after which it can interfere with biological processes. Therefore, eating, drinking, or smoking in laboratory areas where this chemical is handled is strictly prohibited to prevent accidental ingestion.[\[3\]](#) [\[4\]](#)
- Skin Irritation (H315): Direct contact with the skin can cause irritation, characterized by redness, itching, or inflammation.[\[2\]](#) This is a common property of amine compounds. The mechanism involves localized chemical reactions with skin components. This hazard underscores the critical importance of wearing appropriate chemical-resistant gloves.
- Eye Irritation (H319): The eyes are particularly vulnerable. Exposure to 2-benzylmorpholine can cause serious irritation.[\[2\]](#) The mucous membranes of the eyes are highly sensitive, and contact can lead to significant discomfort and potential damage. This necessitates the mandatory use of safety glasses or goggles.

- Respiratory Irritation (H335): Inhalation of dust or aerosols may irritate the respiratory tract. [2] Fine particles can be deposited in the nasal passages and lungs, causing localized inflammation. This hazard is best controlled by handling the solid compound in a well-ventilated area or a chemical fume hood.

Section 3: Exposure Controls & Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and personal protective equipment, is essential for minimizing exposure.

Engineering Controls

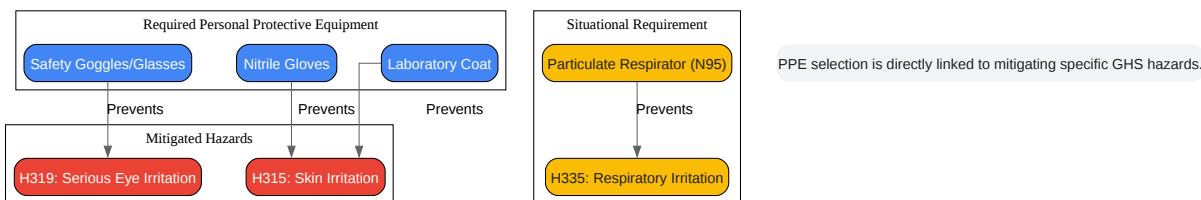
- Ventilation: All handling of 2-benzylmorpholine should occur in a well-ventilated area.[5] For procedures that may generate dust (e.g., weighing, transferring solids), a certified chemical fume hood is required to capture airborne particles at the source.
- Eyewash Stations and Safety Showers: Facilities must be equipped with easily accessible eyewash stations and safety showers.[6] In the event of accidental contact, immediate flushing of the affected area is the most critical first aid step.

Personal Protective Equipment (PPE) Protocol

The selection of PPE is dictated by the hazards identified in Section 2.

- Eye and Face Protection: Wear tightly fitting safety goggles or safety glasses with side-shields.[5] This is the minimum requirement to protect against splashes or airborne particles causing eye irritation (H319).
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[7] Gloves should be inspected for integrity before use and replaced immediately if contaminated or damaged. The causality for this is the compound's classification as a skin irritant (H315).
 - Lab Coat: A standard laboratory coat should be worn to protect street clothing and provide an additional layer of protection against skin contact.

- Respiratory Protection: For most routine laboratory-scale operations conducted within a fume hood, additional respiratory protection is not required. However, if engineering controls are insufficient or during a large-scale spill cleanup where dust generation is unavoidable, a NIOSH-approved particulate respirator (e.g., N95) should be used to prevent respiratory tract irritation (H335).[7][8]



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Caption: PPE selection linked to specific GHS hazards.

Section 4: Safe Handling, Storage, and Spill Response

Standard Handling Protocol

- Pre-Experiment Review: Before handling, review this safety guide and the relevant Safety Data Sheet (SDS). Ensure all necessary PPE and emergency equipment are readily available.
- Controlled Environment: Handle the chemical within a designated area, such as a chemical fume hood, to minimize the potential for exposure.[4]
- Avoid Dust Formation: When transferring the solid, use techniques that minimize dust generation. Avoid actions like scraping or vigorous shaking of containers.[5]

- Hygiene Practices: Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory.[9] This prevents inadvertent transfer of the chemical and potential oral exposure.
- Contaminated Clothing: Remove any contaminated clothing immediately and wash it before reuse.[6]

Storage Requirements

- Container: Store in a tightly closed container to prevent contamination and potential release. [9]
- Conditions: Keep in a cool, dry, and well-ventilated place.[5][10] Some suppliers recommend refrigerated storage (0-8 °C) for long-term stability.[10]
- Incompatibilities: Store away from strong oxidizing agents.[4]

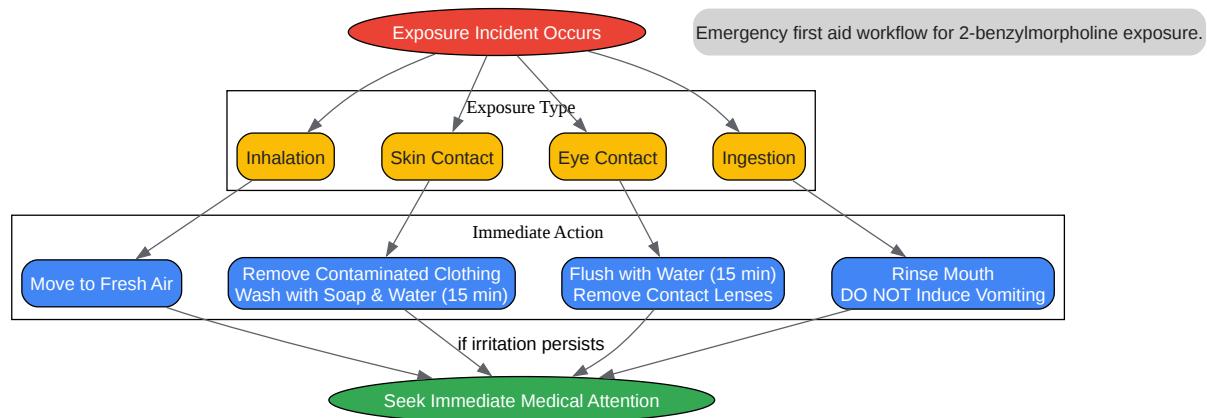
Accidental Release and Spill Cleanup Protocol

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area. Ensure adequate ventilation.[5]
- Don PPE: Wear appropriate PPE, including respiratory protection if significant dust is present.
- Containment: Prevent further spread of the spill.[9]
- Absorption: Carefully cover the spill with an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[4][9] Do not use combustible materials like paper towels for large spills.
- Collection: Sweep or scoop the absorbed material into a suitable, labeled container for chemical waste disposal.[7] Avoid creating dust during this process.
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of the waste container according to institutional and local environmental regulations.

Section 5: First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in mitigating the effects of accidental exposure.

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult or symptoms persist, seek immediate medical attention.[5][7]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[6][9] If skin irritation occurs, seek medical advice.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[9] Continue rinsing and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[9] Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[7]



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Caption: Emergency workflow for 2-benzylmorpholine exposure.

Section 6: Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- Specific Hazards: Thermal decomposition may produce toxic gases, including carbon oxides and nitrogen oxides.[6][9]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous decomposition products.[4]

Section 7: Disposal Considerations

Waste generated from 2-benzylmorpholine must be treated as hazardous chemical waste.

- Procedure: Dispose of contaminated material and its container in accordance with all applicable federal, state, and local regulations. Do not allow the product to enter drains or waterways.[7][9]
- Consultation: Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

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